4-(Methylamino)butanenitrile: A Comprehensive Technical Guide to Structure, Synthesis, and Applications

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Compound of Interest

Compound Name:	*4-(Methylamino)butanenitrile*
CAS No.:	*31058-09-0*
Cat. No.:	*B3051105*

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Executive Summary

In the landscape of organic synthesis and drug development, bifunctional aliphatic molecules serve as critical scaffolds for constructing complex nitrogenous architectures. **4-(Methylamino)butanenitrile** is a highly versatile intermediate characterized by a secondary amine and a terminal nitrile group. While rarely a final active pharmaceutical ingredient (API) itself, it is a foundational precursor for synthesizing polyamines—most notably N-methylputrescine. This guide provides an in-depth technical analysis of the structural properties, synthetic methodologies, and biochemical significance of **4-(methylamino)butanenitrile**, tailored for researchers in synthetic chemistry and alkaloid biosynthesis.

Structural and Physicochemical Profiling

The reactivity of **4-(methylamino)butanenitrile** is governed by its two functional groups. The secondary amine acts as a potent nucleophile and base, while the terminal nitrile provides an electrophilic carbon center susceptible to reduction or hydrolysis. Understanding its

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physicochemical properties is essential for optimizing reaction conditions, solvent selection, and purification strategies.

Quantitative Data Summary

The following table summarizes the core physicochemical descriptors of the compound, validated by computational and experimental databases[1],[2].

Property	Value / Descriptor
IUPAC Name	4-(methylamino)butanenitrile
CAS Registry Number	31058-09-0 (Free Base) 16011-91-9 (Hydrochloride Salt)
Molecular Formula	$C_5H_{10}N_2$
Molecular Weight	98.15 g/mol
SMILES String	CNCCCC#N
XLogP3 (Lipophilicity)	-0.2 (Hydrophilic, highly water-soluble)
Topological Polar Surface Area (TPSA)	35.8 $Å^2$
Physical State (at Standard Temp)	Clear liquid (Free Base) / Crystalline solid (HCl Salt)

Expertise Insight: The negative XLogP3 value indicates that the free base is highly polar and miscible with aqueous systems. During liquid-liquid extraction, salting out the aqueous phase or using highly polar organic solvents (like dichloromethane or chloroform) is required to achieve high recovery yields.

Synthetic Methodologies: The S_N2 Pathway

The most direct and scalable route to synthesize **4-(methylamino)butanenitrile** is through a bimolecular nucleophilic substitution (S_N2) reaction utilizing commercially available 4-halobutanenitriles, such as 4-chlorobutanenitrile[3].

Causality in Experimental Design

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A fundamental challenge in amine alkylation is over-alkylation. Because secondary amines are often more nucleophilic than primary amines, the newly formed **4-(methylamino)butanenitrile** can compete with the starting methylamine to attack unreacted 4-chlorobutanenitrile, leading to unwanted tertiary amines. To enforce causality toward the desired secondary amine, the protocol employs a massive molar excess of methylamine. This statistical advantage ensures the halobutanenitrile reacts almost exclusively with methylamine. Furthermore, the excess methylamine acts as an intrinsic acid scavenger, neutralizing the HCl byproduct to drive the reaction forward.

Step-by-Step Experimental Protocol

Note: This protocol is a self-validating system. The disappearance of the starting material can be continuously monitored via Thin-Layer Chromatography (TLC) or GC-MS.

- Reagent Preparation: Dissolve 1.0 equivalent of 4-chlorobutanenitrile in a minimal amount of absolute ethanol within a heavy-walled pressure vessel.
- Nucleophilic Addition: Cool the vessel to 0°C using an ice bath to control the initial exothermic reaction. Slowly introduce a 33% solution of methylamine in absolute ethanol (8.0 to 10.0 equivalents).
- Thermal Activation: Seal the pressure vessel tightly. Gradually warm the mixture to room temperature, then heat to 60°C for 4 to 6 hours.
- Reaction Monitoring: Sample the mixture and analyze via GC-MS. The reaction is deemed complete when the S_n2 precursor (4-chlorobutanenitrile) is no longer detectable.
- Solvent & Excess Reagent Removal: Cool the vessel to room temperature. Carefully vent the unreacted methylamine gas into an acid trap. Concentrate the crude mixture under reduced pressure using a rotary evaporator.
- Work-up and Basification: The residue will contain the hydrochloride salt of the product. Add 1M NaOH until the pH reaches >12 to liberate the free base. Extract the aqueous layer thoroughly with dichloromethane (3 × 30 mL).
- Purification: Dry the combined organic layers over anhydrous Na_2SO_4. Filter and evaporate the solvent. To increase shelf-life and prevent oxidative degradation, the free base can be

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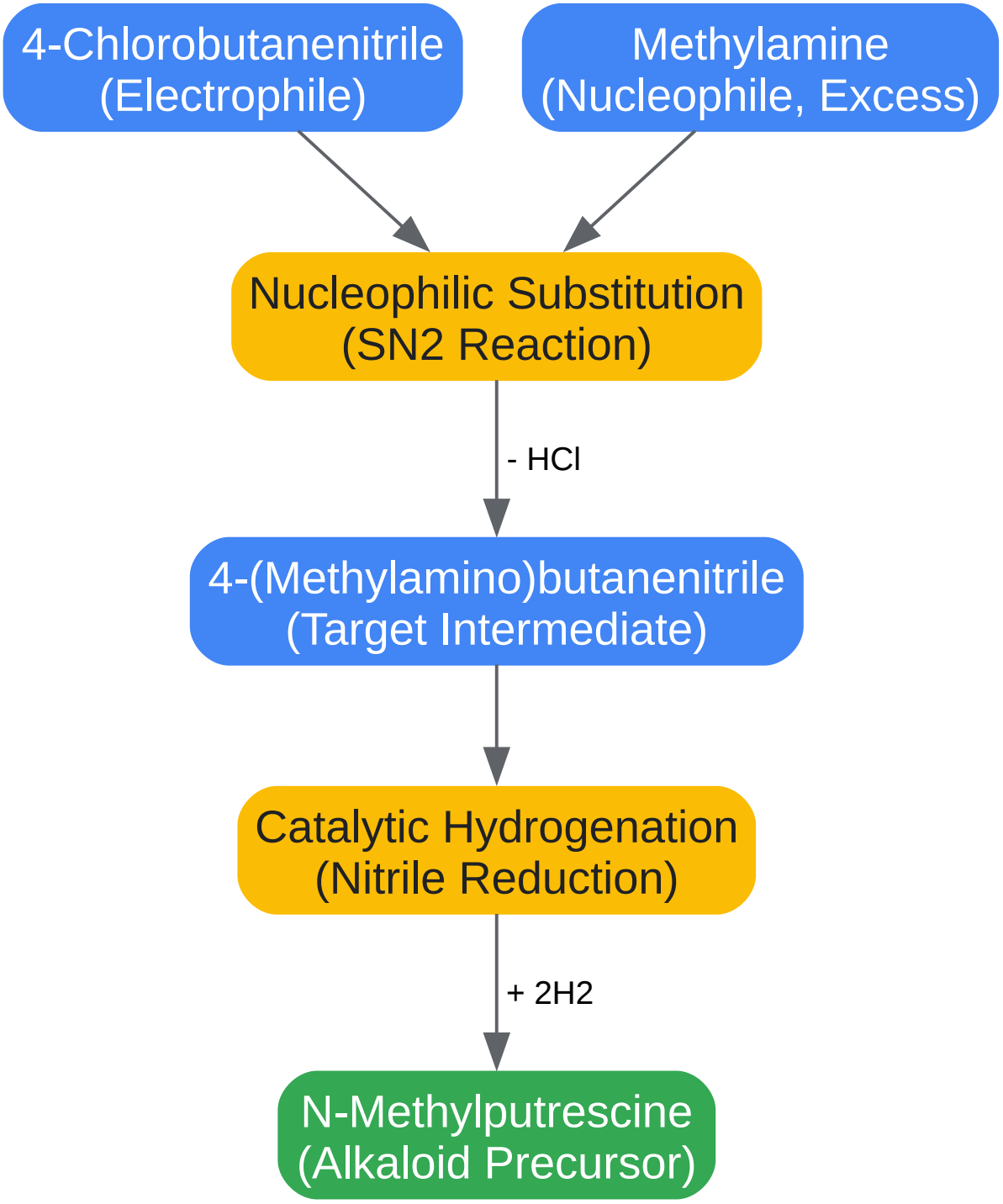
converted to **4-(methylamino)butanenitrile** hydrochloride by bubbling dry HCl gas through an ethereal solution of the product, yielding a stable crystalline solid[2].



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Chemical synthesis workflow from 4-chlorobutanenitrile to N-methylputrescine.

Downstream Applications: Alkaloid Biosynthesis Precursor

The primary utility of **4-(methylamino)butanenitrile** in drug development and biochemical research lies in its conversion to N-methylputrescine (N-methyl-1,4-butanediamine).

Nitrile Reduction Mechanics

The terminal nitrile group is subjected to catalytic hydrogenation (e.g., using Raney Nickel or Palladium on Carbon under a pressurized H_2 atmosphere) or chemical reduction using Lithium Aluminum Hydride ($LiAlH_4$). This transforms the C≡N bond into a primary amine ($-CH_2-NH_2$), yielding N-methylputrescine[4].

Biochemical Significance in Plant Metabolism

N-methylputrescine is a central intermediate in the secondary metabolism of plants, specifically within the Solanaceae and Erythroxylaceae families[5]. By synthesizing N-methylputrescine chemically from **4-(methylamino)butanenitrile**, researchers can bypass complex biological extraction methods to supply precursors for biomimetic synthesis or isotopic labeling studies.

- Enzymatic Parallels: In nature, putrescine is methylated by putrescine N-methyltransferase (PMT) to form N-methylputrescine[4],[5].
- Oxidation and Cyclization: N-methylputrescine is subsequently deaminated by diamine oxidase (DAO) to yield 4-methylaminobutanal. This intermediate spontaneously cyclizes to form the highly reactive N-methyl-Δ^1-pyrrolinium cation[5].
- Alkaloid Divergence: This cation is the critical branch point. Condensation with nicotinic acid yields nicotine, while condensation with acetoacetic acid derivatives forms the tropane ring, leading to tropane alkaloids like atropine and cocaine[5].

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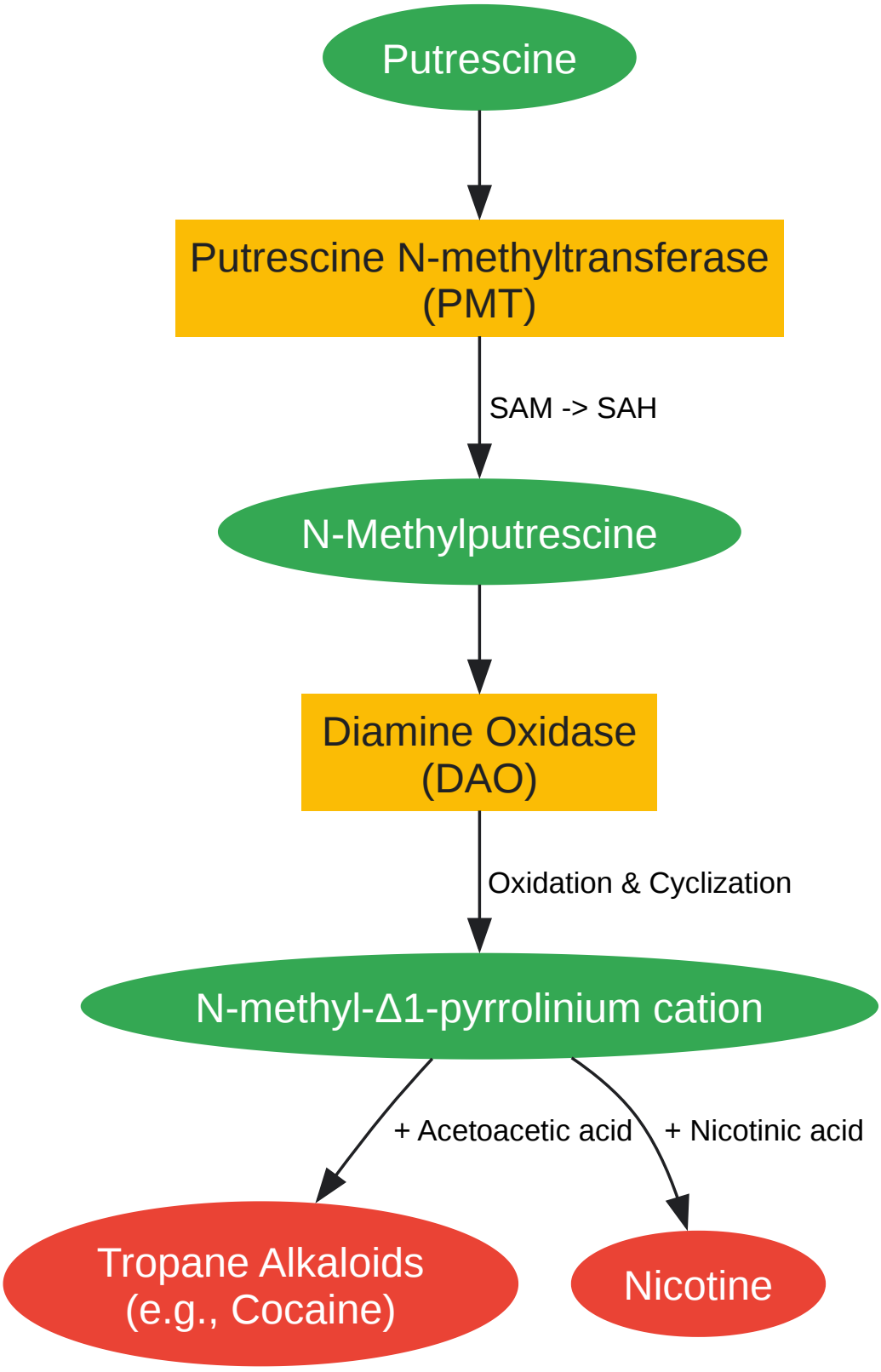

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Role of N-methylputrescine in the divergent biosynthesis of tropane alkaloids and nicotine.

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Analytical Characterization and Self-Validating Systems

To ensure the trustworthiness of the synthesized **4-(methylamino)butanenitrile**, rigorous analytical validation is required:

- GC-MS (Gas Chromatography-Mass Spectrometry): The free base should elute as a single sharp peak. The electron ionization (EI) mass spectrum will show a molecular ion peak at m/z 98. A prominent fragment at m/z 44 $[CH_3\text{-}NH{=}CH_2]^+$ is highly characteristic of the terminal N-methyl group undergoing α-cleavage.

- ^{1}H-NMR (Proton Nuclear Magnetic Resonance): In $CDCl_3$, the N-methyl protons will appear as a singlet (integrating to 3H) around 2.4 ppm. The methylene protons adjacent to the nitrile ($-CH_2-CN$) will present as a triplet around 2.3 ppm, confirming the integrity of the carbon chain.

- IR Spectroscopy: A sharp, distinct absorption band near 2250 cm^{-1} is mandatory, confirming the presence of the intact C≡N stretching vibration. The secondary amine (N-H) stretch will appear as a single broad band near 3300 cm^{-1}.

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